

## Substance Profile & Hazard Identification

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### Compound of Interest

Compound Name: tetranor-PGFM

CAS No.: 31935-05-4

Cat. No.: B1230769

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Before disposal, you must identify the specific formulation.<sup>[2][4][5][6]</sup> **tetranor-PGFM** is almost exclusively supplied as a solution in Methyl Acetate.<sup>[1][2][3][7][8]</sup>

Component	Role	Primary Hazard	RCRA Waste Code
Methyl Acetate	Carrier Solvent (>99% of volume)	Flammable Liquid (Category 2); Eye Irritant; STOT-SE (Drowsiness)	D001 (Ignitable)
tetranor-PGFM	Analyte/Standard (<0.1% of volume)	Bioactive Lipid (Potential reproductive toxin/irritant)	Not separately listed (Manage as chemical waste)

### Critical Safety Warning:

- Flash Point: Methyl acetate has a flash point of -10°C (14°F).<sup>[1][2][3]</sup> Vapors can travel to ignition sources and flash back.<sup>[2][9]</sup>
- Bioactivity: As a prostaglandin metabolite, **tetranor-PGFM** is biologically active.<sup>[1][2][3][10]</sup> While less potent than its parent PGF2

, it should be treated as a potential reproductive hazard.[2] Avoid skin contact and aerosol generation.[2][7][11][12]

## Waste Classification Strategy

Effective disposal relies on segregating waste at the point of generation.[2] Do not mix this waste with general aqueous waste or biohazard waste unless the matrix dictates it.[2]

### A. The "Solvent Rule" (Stock Solutions)

Because the commercial standard is dissolved in methyl acetate, unused stock solutions must be classified as Flammable Organic Solvent Waste. The hazard of the solvent supersedes the toxicity of the trace metabolite.[2]

### B. The "Matrix Rule" (Experimental Waste)

Once the standard is diluted into your experimental matrix (urine, plasma, buffer), the disposal path changes:

- Spiked Buffers/Solvents: Chemical Waste (Aqueous or Organic depending on solvent content).[2]
- Biological Samples (Urine/Plasma): Biohazard Waste (BSL-2), as the biological matrix carries the primary risk (pathogens), unless the sample has been chemically lysed/fixed.[1][2]

## Step-by-Step Disposal Protocols

### Protocol A: Disposal of Expired/Unused Stock Vials

- Context: You have a glass ampoule or vial containing the original methyl acetate solution.
- Procedure:
  - Do NOT decant into the sink.[2]
  - Transfer: If the vial is open/cracked, pipette the liquid into your lab's Flammable Organic Waste carboy (Red Can).

- Rinsing: Triple-rinse the empty vial with a compatible solvent (e.g., ethanol or acetone).[2]  
[4]
- Rinsate Disposal: Pour the rinsate into the Flammable Organic Waste container.
- Vial Disposal: Deface the label on the empty glass vial and place it in the Glass/Sharps container.
- Caps: Place plastic caps in the solid hazardous waste bin (if contaminated) or trash (if clean).[2]

## Protocol B: Disposal of Experimental Microplate Waste

- Context: ELISA plates or LC-MS vials containing diluted **tetranor-PGFM**.
- Procedure:
  - Liquids: Aspirate liquid waste into a trap flask.
    - If LC-MS (High Organic): Dispose as Flammable Solvent Waste.[2]
    - If ELISA (Aqueous): Dispose as Aqueous Chemical Waste (unless containing human urine/blood, then Biohazard Liquid).[2]
  - Solids (Plates/Vials):
    - LC-MS Vials: Cap tightly and place in Sharps/Glass container. Do not empty individual vials unless required by local EHS.[2]
    - ELISA Plates: Place in Solid Hazardous Waste (or Biohazard bag if biological matrix used).[2]

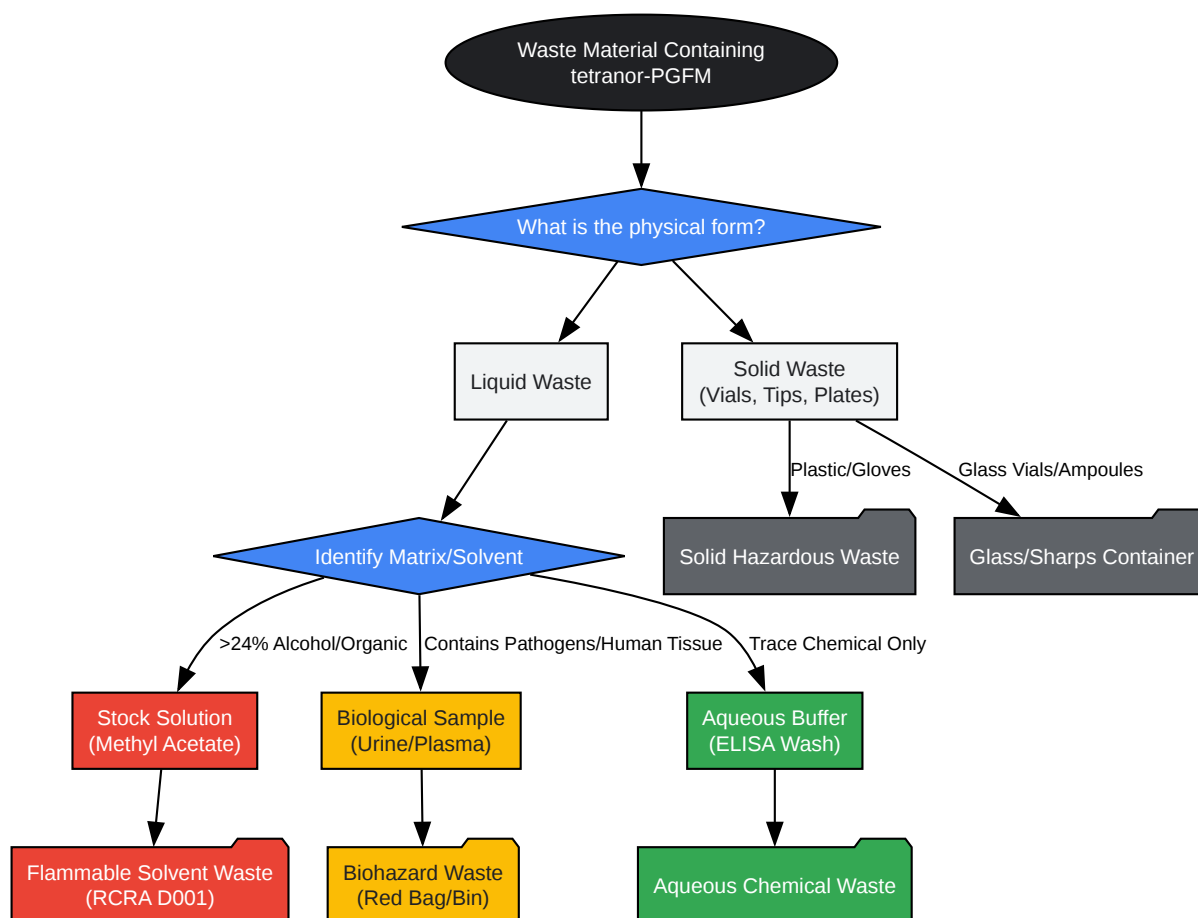
## Protocol C: Spill Cleanup (Immediate Action)

- Context: Accidental breakage of a stock vial.
- Procedure:

- Evacuate & Ventilate: Remove ignition sources immediately. Methyl acetate is highly volatile.
- PPE: Wear nitrile gloves (double glove recommended), lab coat, and safety goggles.[2]
- Absorb: Cover the spill with an inert absorbent (Vermiculite, sand, or specific solvent spill pads).[2] Do not use paper towels alone, as they increase surface area for evaporation and flammability.[2]
- Collect: Scoop contaminated absorbent into a sealable bag or jar.[2] Label as "Debris contaminated with Methyl Acetate/Prostaglandins." [2]
- Clean: Wipe the surface with ethanol, then soap and water.[2]

## Visual Decision Logic (Waste Stream Segregation)

The following diagram illustrates the decision-making process for segregating **tetranor-PGFM** waste streams to ensure compliance.



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Caption: Decision tree for segregating **tetranor-PGFM** waste based on physical form and chemical matrix.

## References

- U.S. Environmental Protection Agency (EPA). (2024).[2] Defining Hazardous Waste: Listed and Characteristic Wastes (40 CFR Part 261). Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024).[2] Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450).[2] Retrieved from [\[Link\]](#)[1][2]

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## Sources

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